

Pyrazin-2-ylmethyl Methanesulfonate: Technical Specifications & Synthetic Utility

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Compound of Interest

Compound Name: *Pyrazin-2-ylmethyl
methanesulfonate*

Cat. No.: *B8498434*

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Executive Summary

Pyrazin-2-ylmethyl methanesulfonate is a highly reactive electrophilic building block used primarily in medicinal chemistry to introduce the pyrazin-2-ylmethyl moiety into nucleophilic substrates. As a mesylate ester of an electron-deficient heteroaromatic alcohol, it exhibits significant instability and is typically generated in situ or used immediately after isolation. Its primary utility lies in the synthesis of kinase inhibitors (e.g., EGFR, ErbB2) and G-protein coupled receptor (GPCR) modulators, where the pyrazine ring serves as a critical hydrogen-bond acceptor or bioisostere for pyridine/phenyl rings.

This guide details the synthesis, handling, and reactivity profile of this intermediate, emphasizing protocols to mitigate its inherent instability.

Chemical Identity & Properties

Table 1: Physicochemical Specifications

Property	Specification
Chemical Name	Pyrazin-2-ylmethyl methanesulfonate
IUPAC Name	Pyrazin-2-ylmethyl methanesulfonate
Common Names	Pyrazin-2-ylmethanol mesylate; 2-(Mesyloxymethyl)pyrazine
CAS Number	73763-95-8 (Note: Often not indexed in major commercial catalogs due to instability; frequently generated in situ)
Molecular Formula	C ₆ H ₈ N ₂ O ₃ S
Molecular Weight	188.20 g/mol
Physical State	Off-white solid or viscous oil (Crude)
Solubility	Soluble in DCM, THF, Acetone, Ethyl Acetate
Stability	Low. Prone to hydrolysis and polymerization. ^[1] ^[2] Store at -20°C under inert atmosphere if isolated.

Synthesis & Production Protocols

Due to the compound's thermal and hydrolytic instability, the standard operating procedure (SOP) involves generation from pyrazin-2-ylmethanol under mild basic conditions, followed by immediate usage.

Protocol A: Preparation of Pyrazin-2-ylmethyl methanesulfonate

Source: Adapted from WO2020073011A1 and standard mesylation protocols.

Reagents:

- Pyrazin-2-ylmethanol (1.0 equiv)^[3]
- Methanesulfonyl chloride (MsCl) (1.5 – 1.8 equiv)

- Triethylamine (Et₃N) or Diisopropylethylamine (DIPEA) (1.8 – 2.0 equiv)
- Dichloromethane (DCM) (anhydrous, 10-20 volumes)

Step-by-Step Methodology:

- Setup: Charge a flame-dried round-bottom flask with pyrazin-2-ylmethanol and anhydrous DCM under a nitrogen atmosphere.
- Base Addition: Cool the solution to 0°C using an ice bath. Add Triethylamine dropwise via syringe.
- Activation: Add Methanesulfonyl chloride (MsCl) dropwise over 10–20 minutes, maintaining the internal temperature below 5°C. The reaction is exothermic.
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to room temperature (RT) and stir for 1–2 hours. Monitor by TLC or LCMS (Note: Mesylate may hydrolyze on LCMS; look for disappearance of alcohol).
- Workup (Critical):
 - Dilute with cold water or saturated NaHCO₃.
 - Extract rapidly with DCM.
 - Dry the organic layer over anhydrous Na₂SO₄.
 - Filtration & Concentration: Filter and concentrate in vacuo at low temperature (<30°C).
 - Result: The product is obtained as a crude off-white solid or oil. Do not heat. Use immediately in the next step.

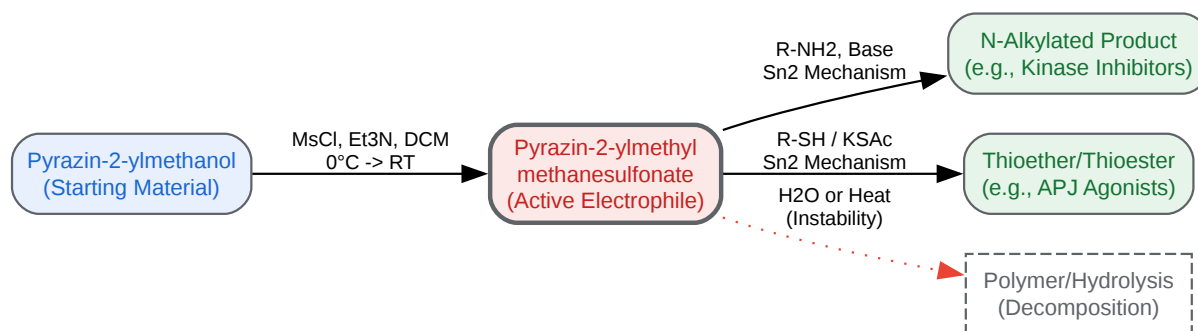
Reactivity & Mechanism[4][5]

Pyrazin-2-ylmethyl methanesulfonate acts as a "hot" electrophile. The electron-deficient nature of the pyrazine ring makes the methylene protons slightly acidic, but the primary reactivity is nucleophilic substitution (S_N2) at the methylene carbon.

Mechanistic Pathways

- S_N2 Substitution (Desired): The mesylate group is displaced by nucleophiles (amines, thiols, alkoxides) to form the functionalized pyrazine.
- Elimination/Decomposition (Side Reaction): In the presence of strong bases or heat, the compound may undergo elimination to form a transient aza-xylylene-type intermediate (reactive exocyclic methylene), leading to polymerization or tars.
- Hydrolysis: Rapid conversion back to pyrazin-2-ylmethanol in the presence of moisture.

Visualizing the Reaction Landscape



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Figure 1: Synthetic pathway and reactivity profile of **Pyrazin-2-ylmethyl methanesulfonate**.^[3]

Applications in Drug Discovery^[4]^[6]^[7]

The pyrazin-2-ylmethyl motif is a privileged scaffold in medicinal chemistry, often serving as a bioisostere for benzyl or pyridylmethyl groups to improve solubility or metabolic stability (lower lipophilicity).

Case Study 1: APJ Receptor Agonists

Researchers developing agonists for the APJ receptor (a GPCR involved in cardiovascular homeostasis) utilized **pyrazin-2-ylmethyl methanesulfonate** to synthesize thioester intermediates.

- Reaction: Mesylate + Potassium Thioacetate → S-(pyrazin-2-ylmethyl) ethanethioate.
- Conditions: Acetone, 60°C (Note: The stability allows for mild heating in specific solvents, but crude usage is preferred).
- Significance: This intermediate allows for the "stapling" of peptide mimetics or small molecule linkers.

Case Study 2: Kinase Inhibitors (ErbB2/EGFR)

In the synthesis of 4-anilino-quinazoline derivatives, the pyrazine moiety is introduced to interact with the solvent-exposed regions of the kinase ATP-binding pocket.

- Workflow: The mesylate is reacted with phenolic or amino-functionalized quinazoline cores.
- Outcome: Improved physicochemical properties compared to the phenyl analog due to the polarity of the pyrazine nitrogens.

Safety & Handling Guidelines

Warning: Methanesulfonates (mesylates) are potential alkylating agents and are structurally alert for genotoxicity (Potentially Genotoxic Impurities - PGIs).

- Containment: Handle exclusively in a fume hood. Wear double nitrile gloves and a lab coat.
- Storage: If isolation is necessary, store at -20°C under argon. Do not store for prolonged periods (>24 hours) as decomposition can pressurize the vessel.
- Quenching: Quench reaction mixtures containing excess mesylate with dilute aqueous ammonia or sodium hydroxide to hydrolyze the ester before disposal.
- In Situ Preference: Whenever possible, telescope the reaction (use the crude DCM solution directly in the next step) to minimize exposure and degradation.

References

- Preparation of **Pyrazin-2-ylmethyl methanesulfonate** (Patent WO2020073011A1). Compounds and Compositions for Treating Conditions Associated with APJ Receptor

Activity. Annapurna Bio Inc. (2020).[3]

- Synthesis of 4-anilino-quinazoline derivatives (Patent CA2526897A1). 4-anilino-quinazoline derivatives as antiproliferative agents. AstraZeneca UK Ltd. (2005).
- Pyrazin-2-ylmethanol (Precursor) Data. PubChem Compound Summary for CID 83036. National Center for Biotechnology Information.
- General Reactivity of Mesylates. Alcohol to Mesylate - Common Conditions. Common Organic Chemistry.

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Sources

- 1. CA2526897A1 - 4-anilino-quinazoline derivatives as antiproliferative agents - Google Patents [patents.google.com]
- 2. WO2019169193A1 - Compounds and compositions for treating conditions associated with apj receptor activity - Google Patents [patents.google.com]
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